

safety, handling, and storage guidelines for 4-benzyloxy-3-methoxyphenol

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Compound of Interest

Compound Name: 4-Benzyloxy-3-methoxyphenol

Cat. No.: B023850

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In-Depth Technical Guide: 4-Benzyloxy-3-methoxyphenol

An In-Depth Technical Guide on the Safety, Handling, and Storage of **4-Benzyloxy-3-methoxyphenol** for Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **4-benzyloxy-3-methoxyphenol**, a valuable intermediate in organic synthesis. The information is compiled from various safety data sheets and chemical databases to ensure a thorough overview for laboratory personnel.

Chemical Identification and Properties

4-Benzyloxy-3-methoxyphenol, also known as 3-Methoxy-4-(phenylmethoxy)phenol, is an aromatic compound used in the synthesis of various organic molecules.

Table 1: Chemical and Physical Properties of **4-Benzyloxy-3-methoxyphenol**

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₃
Molecular Weight	230.26 g/mol
CAS Number	40232-88-0
Appearance	White to off-white crystalline powder
Melting Point	76-78 °C[1]
Boiling Point	390.7 °C at 760 mmHg[1]
Flash Point	190.1 °C[1]
Solubility	Slightly soluble in chloroform and methanol.[1]
Vapor Pressure	1.15E-06 mmHg at 25°C[1]
Density	1.171 g/cm ³ [1]

Hazard Identification and Classification


4-Benzyloxy-3-methoxyphenol is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2]

Signal Word: Warning

Hazard Pictograms:

 alt text

Safety and Handling

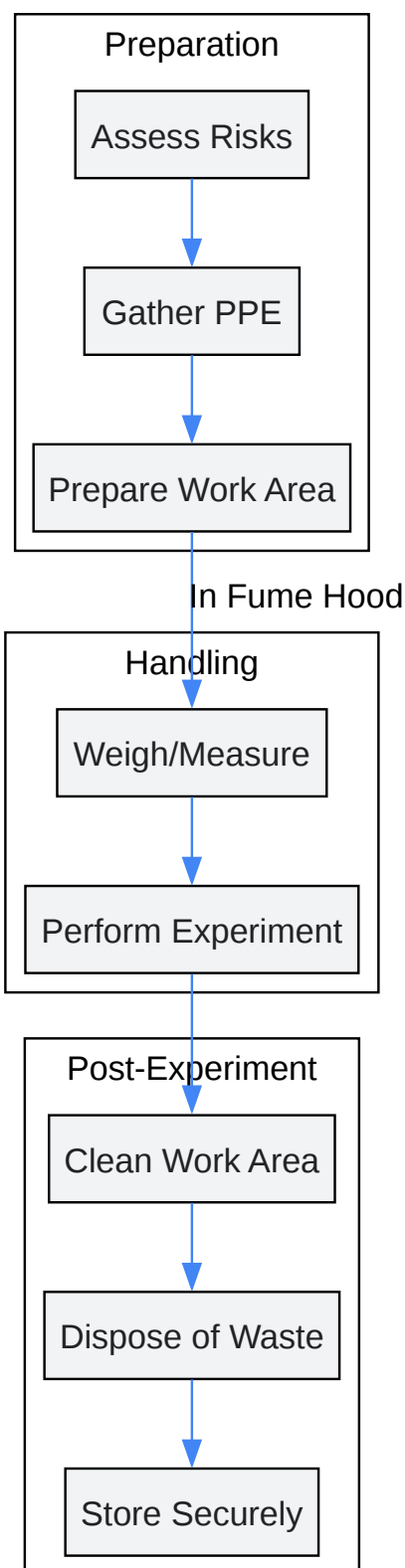
Proper handling and personal protective equipment are crucial to minimize the risks associated with **4-benzyloxy-3-methoxyphenol**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use a dust mask or respirator if ventilation is inadequate or if handling large quantities.

Safe Handling Workflow

The following diagram illustrates the general workflow for safely handling **4-benzyloxy-3-methoxyphenol** in a laboratory setting.



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A brief, descriptive caption directly below each generated diagram (Within 100 characters).

Storage

- Store in a cool, dry, well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency Procedures

In case of accidental exposure or release, follow these emergency procedures.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

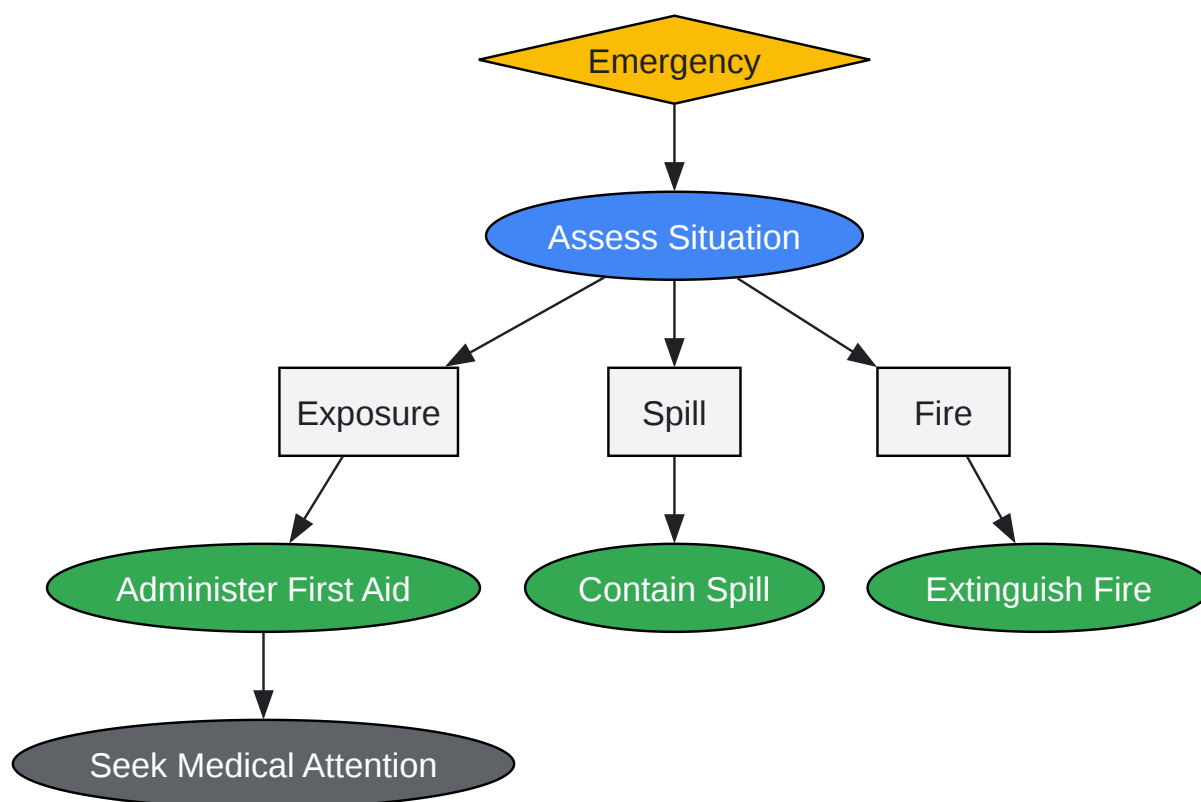
- Personal Precautions: Evacuate the area. Wear appropriate PPE. Avoid breathing dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep up the spilled material and place it in a suitable container for disposal. Avoid generating dust.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.

- Hazardous Combustion Products: May produce carbon monoxide and carbon dioxide upon decomposition.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

The logical flow for responding to an emergency is outlined in the diagram below.



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Toxicological and Ecological Information

Table 3: Toxicological and Ecological Data

Data Point	Information
Acute Toxicity	No quantitative data (e.g., LD50, LC50) is available for 4-benzyloxy-3-methoxyphenol. It is known to cause skin, eye, and respiratory irritation.[2] For context, the related compound 4-methoxyphenol has an oral LD50 of 1600 mg/kg in rats.[3]
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.
Ecological Toxicity	No data is available on the ecological effects of this compound. It is advised to prevent its release into the environment.

Experimental Protocols: Best Practices for Handling Phenolic Compounds

While specific experimental protocols for **4-benzyloxy-3-methoxyphenol** are not readily available, the following represents a generalized best-practice protocol for handling phenolic compounds in a laboratory setting.

Objective: To safely handle and use **4-benzyloxy-3-methoxyphenol** in an experimental procedure.

Materials:

- **4-benzyloxy-3-methoxyphenol**
- Appropriate solvents and reagents
- Personal Protective Equipment (as specified in section 3.1)
- Chemical fume hood

- Analytical balance
- Glassware
- Waste disposal containers

Procedure:

- Pre-Experiment Preparation:
 - Conduct a thorough risk assessment of the entire experimental procedure.
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Prepare the work area by removing unnecessary items and ensuring it is clean.
 - Have appropriate spill cleanup materials readily available.
- Handling and Weighing:
 - Perform all manipulations of solid **4-benzyloxy-3-methoxyphenol**, including weighing, within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula for transferring the solid. Avoid creating dust.
 - If dissolving in a solvent, add the solvent to the solid slowly and stir gently.
- Running the Reaction:
 - Conduct the experiment within the fume hood.
 - Monitor the reaction for any unexpected changes.
 - Ensure all containers are clearly labeled.
- Post-Experiment Cleanup and Disposal:

- Quench the reaction safely if necessary, following established laboratory procedures.
- Clean all glassware and equipment that came into contact with the compound.
- Dispose of all waste, including unused material, reaction byproducts, and contaminated items, in appropriately labeled hazardous waste containers according to institutional and local regulations.
- Storage of Unused Material:
 - Return any unused **4-benzyloxy-3-methoxyphenol** to its original container.
 - Ensure the container is tightly sealed and stored according to the guidelines in section 3.3.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Researchers should always consult the most current Safety Data Sheet (SDS) for **4-benzyloxy-3-methoxyphenol** before use.

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References

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